

# Acetohexamide-d11: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Acetohexamide-d11

Cat. No.: B15555688

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Acetohexamide-d11**, a deuterated analog of the first-generation sulfonylurea, acetohexamide. This document is intended for researchers, scientists, and professionals in drug development, offering key data, experimental methodologies, and mechanistic insights relevant to its application in scientific research.

## Core Compound Data

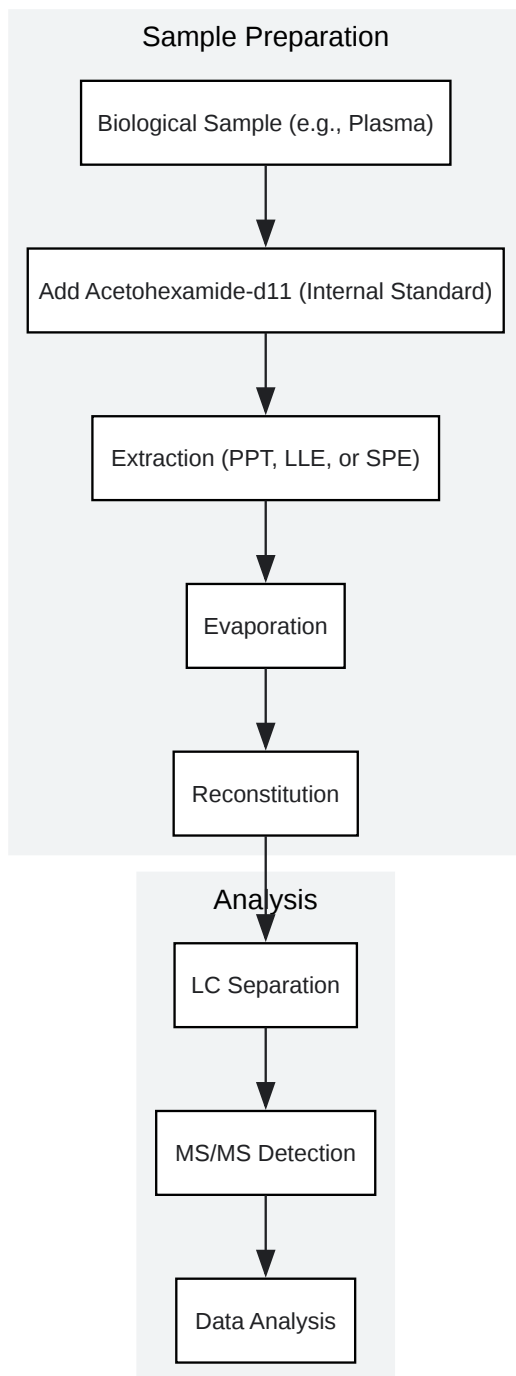
**Acetohexamide-d11** serves as a crucial tool in pharmacokinetic and metabolic studies of acetohexamide, primarily as an internal standard for quantitative analysis by mass spectrometry. Its near-identical physicochemical properties to the parent compound, coupled with a distinct mass difference, allow for precise and accurate quantification in complex biological matrices.

Parameter	Value	Reference
CAS Number	2468796-77-0	[1][2]
Molecular Formula	C <sub>15</sub> H <sub>9</sub> D <sub>11</sub> N <sub>2</sub> O <sub>4</sub> S	[2]
Molecular Weight	335.46 g/mol	[3][4]
Appearance	White to Off-White Solid	
Melting Point	175-176°C	
Solubility	DMSO, Ethyl Acetate	

## Mechanism of Action of Acetohexamide

Acetohexamide, the parent compound of **Acetohexamide-d11**, exerts its hypoglycemic effect by stimulating insulin release from pancreatic  $\beta$ -cells. This mechanism is initiated by the binding of acetohexamide to the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (K-ATP) channel on the  $\beta$ -cell membrane. This binding event closes the K-ATP channel, leading to membrane depolarization. The change in membrane potential activates voltage-gated calcium channels, resulting in an influx of extracellular calcium. The subsequent rise in intracellular calcium concentration triggers the exocytosis of insulin-containing secretory granules, thereby increasing insulin secretion and lowering blood glucose levels.

## Experimental Workflow for Acetohexamide Quantification

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